

Bioconcentration of Binapacryl in Aquatic Environments: A Technical Review

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Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the current understanding of the bioconcentration potential of **Binapacryl** in aquatic organisms. Due to the limited availability of direct experimental data, this document synthesizes estimated physicochemical properties and calculated bioconcentration factors to assess its likely environmental behavior.

Executive Summary

Binapacryl, a dinitrophenol ester pesticide, exhibits physicochemical properties that suggest a significant potential for bioconcentration in aquatic life. With an estimated octanol-water partition coefficient (log Kow) of 4.75, **Binapacryl** is considered lipophilic, indicating a tendency to accumulate in the fatty tissues of organisms.^{[1][2][3]} Calculations based on this log Kow value have resulted in an estimated Bioconcentration Factor (BCF) of 2400, suggesting that **Binapacryl** may significantly bioconcentrate in fish and other aquatic organisms.^{[1][2][3]} However, it is critical to note that this BCF value is derived from quantitative structure-activity relationship (QSAR) models and is not based on direct experimental measurement in aquatic species.

Physicochemical Properties of Binapacryl

A substance's potential to bioconcentrate is heavily influenced by its chemical and physical characteristics. The key properties of **Binapacryl** relevant to its environmental fate are summarized below.

Property	Value	Reference
Chemical Name	2-(1-methylpropyl)-4,6-dinitrophenyl 3-methyl-2-butenolate	
CAS Number	485-31-4	
Molecular Formula	C15H18N2O6	
Log Kow (estimated)	4.75	[1][3]
Water Solubility	Low to moderate	[1]
Vapor Pressure	1 x 10 ⁻⁴ Torr at 60 °C	[1]
Melting Point	66 °C	[1]

Bioconcentration Potential

The Bioconcentration Factor (BCF) is a critical measure for assessing the extent to which a chemical is absorbed by an aquatic organism from the surrounding water.

Parameter	Value	Method	Reference
Bioconcentration Factor (BCF)	2400 (calculated)	Regression equation based on log Kow	[1][2][3]

The calculated BCF of 2400 indicates a high potential for **Binapacryl** to accumulate in aquatic organisms to levels significantly greater than those in the ambient water.

Aquatic Toxicity

Binapacryl is known to be highly toxic to fish. While specific bioconcentration studies are not readily available in the public domain, acute toxicity data underscores the potential risk of this compound to aquatic ecosystems.

Experimental Protocols for Bioconcentration Testing

While specific experimental data for **Binapacryl** is lacking, the standard methodology for determining the bioconcentration factor in fish is outlined in the OECD Test Guideline 305, "Bioconcentration: Flow-Through Fish Test." A generalized workflow for such an experiment is detailed below.

OECD 305 Test Guideline: A Generalized Workflow

The OECD 305 guideline involves a two-phase experiment: an uptake (exposure) phase and a depuration (elimination) phase.

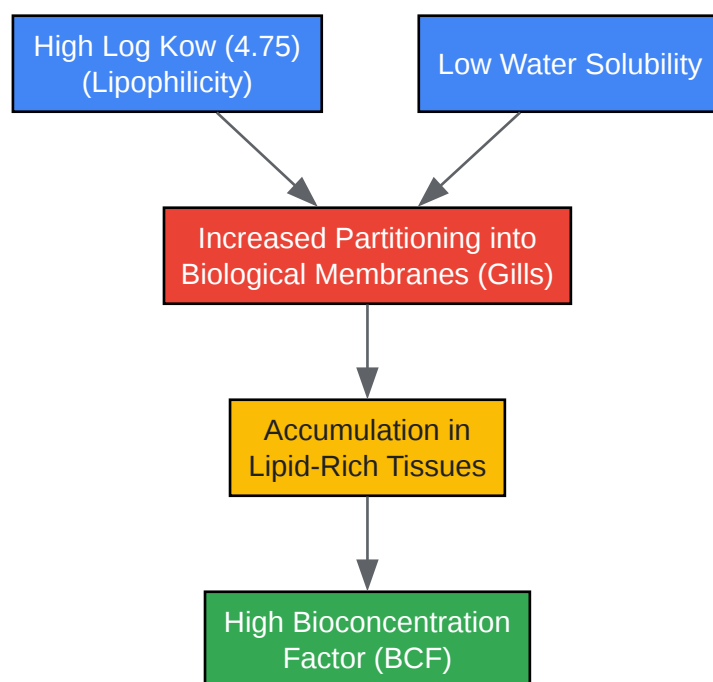


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Caption: Generalized workflow for an OECD 305 bioconcentration study.

Logical Relationship of Physicochemical Properties to Bioconcentration

The bioconcentration potential of a chemical like **Binapacryl** is fundamentally linked to its physicochemical properties. This relationship can be visualized as a logical progression.



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Caption: Relationship between **Binapacryl**'s properties and its bioconcentration potential.

Conclusion and Data Gaps

While the estimated log Kow and calculated BCF for **Binapacryl** strongly suggest a high potential for bioconcentration in aquatic organisms, a critical data gap exists in the form of direct experimental evidence. To definitively characterize the bioconcentration risk of **Binapacryl**, studies following standardized protocols such as OECD 305 are required. Such research would provide crucial data on uptake and depuration kinetics in various aquatic species, allowing for a more accurate assessment of its environmental risk. Researchers are encouraged to pursue experimental validation of the calculated BCF to confirm the bioaccumulative nature of this compound.

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